

analytical methods for 4-Methyl-3-phenyl-1H-pyrazole characterization

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Compound of Interest

Compound Name: 4-Methyl-3-phenyl-1H-pyrazole

CAS No.: 13808-62-3

Cat. No.: B3022489

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Analytical Characterization of 4-Methyl-3-phenyl-1H-pyrazole

Executive Summary & Chemical Context[1][2][3][4][5][6][7]

4-Methyl-3-phenyl-1H-pyrazole is a significant heterocyclic scaffold used in medicinal chemistry, particularly as a precursor for p38 MAP kinase inhibitors and non-steroidal anti-inflammatory drugs (NSAIDs). Its characterization presents a specific analytical challenge: Annular Tautomerism.

Unlike fixed aromatic systems, this molecule exists in a dynamic equilibrium between the 3-phenyl and 5-phenyl forms. The position of the proton on the pyrazole nitrogen atoms (

vs.

) shifts depending on the physical state, solvent polarity, and temperature. Standard analytical

protocols often fail if they do not account for this dynamism, leading to broadened NMR signals or split HPLC peaks that are mistaken for impurities.

This guide provides a self-validating analytical framework designed to resolve these structural ambiguities and ensure rigorous quality control.

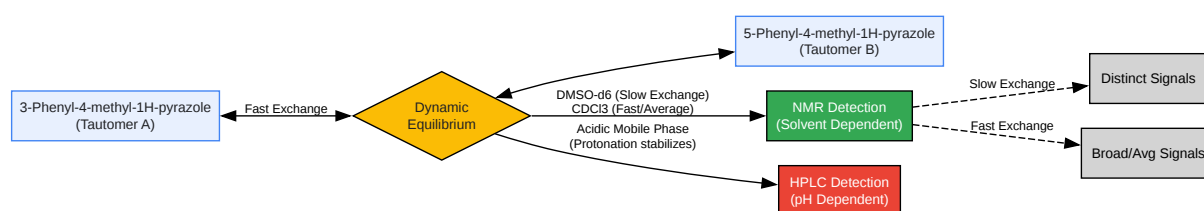
Structural Dynamics & Tautomerism

Before engaging in wet-lab work, the analyst must understand the species being measured.

- Tautomer A (3-phenyl): The phenyl group is adjacent to the
 . Steric hindrance is higher.
- Tautomer B (5-phenyl): The phenyl group is adjacent to the
 (pyridine-like nitrogen). Often thermodynamically preferred in solution due to reduced steric clash with the 4-methyl group, though solvent H-bonding capabilities can invert this.

Visualization: Tautomeric Equilibrium

The following diagram illustrates the equilibrium and the analytical triggers used to freeze or average these states.



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Figure 1: Analytical impact of annular tautomerism on detection methods.

Physicochemical Profiling

Property	Value / Observation	Analytical Implication
Physical State	White to off-white crystalline solid	Hygroscopicity check required (TGA).
Melting Point	118°C – 124°C (Typical range for analogs)	Sharp endotherm indicates high purity; broad range suggests isomeric impurities.
Solubility	DMSO, Methanol, Ethanol	High. Preferred for stock solutions. [1]
Solubility	Water	Low. Requires organic modifier in HPLC.
pKa	~2.5 (conjugate acid) / ~14 (NH)	Mobile phase pH must be < 2.5 or neutral to prevent peak tailing.

Protocol A: Nuclear Magnetic Resonance (NMR)

Objective: Structural verification and tautomeric ratio assessment.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Solvent Selection Strategy

- Scenario A (Routine ID): Use Methanol-d₄ or CDCl₃. These solvents typically facilitate fast exchange at room temperature, resulting in a simplified, averaged spectrum.
- Scenario B (Tautomer Study): Use DMSO-d₆.[\[5\]](#) The high viscosity and H-bonding capability of DMSO often slow down the proton exchange, potentially revealing distinct signals for both tautomers or very broad "humps" for the NH and adjacent carbons.

¹H-NMR Acquisition Parameters (400 MHz)

- Concentration: 5–10 mg in 0.6 mL solvent.
- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (D1): ≥ 1.0 sec (Ensure quantitation of aromatic protons).

- Scans: 16–32.

Expected Chemical Shifts (DMSO-d6)

Note: Due to tautomerism, NH signal may be invisible or extremely broad.

Position	Type	Multiplicity	Shift (δ ppm)	Assignment Logic
NH	Broad Singlet	1H	12.5 – 13.5	Exchangeable acidic proton.
Ar-H	Multiplet	5H	7.30 – 7.60	Phenyl ring protons.
Py-H (C5)	Singlet	1H	7.60 – 8.00	Pyrazole CH. Shifts downfield if adjacent to N=.
CH3	Singlet	3H	2.10 – 2.30	Methyl group at C4.

Critical QC Check: If the integral of the Methyl group (3H) to the Phenyl group (5H) deviates from 0.60, check for solvent occlusion or synthesis intermediates.

Protocol B: HPLC Purity & Assay

Objective: Quantify purity >98.0% and detect synthesis by-products (e.g., hydrazine impurities, diketone precursors).

Method Development Logic

Pyrazoles are basic. On standard C18 silica at neutral pH, the nitrogen lone pairs interact with silanols, causing severe tailing.

- Solution: Use a low pH mobile phase (0.1% Formic Acid or TFA). This protonates the pyrazole ring (

), ensuring the molecule is in a single cationic state, sharpening the peak and preventing "split peaks" caused by tautomer separation on-column.

Chromatographic Conditions

Parameter	Setting
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (ACN) + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (Aromatic) and 230 nm (Pyrazoles)
Injection Vol	5 µL

Gradient Table

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Isocratic Hold (Polar impurities)
12.0	95	Linear Gradient
15.0	95	Wash
15.1	5	Re-equilibration
20.0	5	End

System Suitability Criteria (SST):

- Tailing Factor: < 1.5 (Strict control required).

- Retention Time %RSD: < 0.5% (n=5 injections).
- Theoretical Plates: > 5000.

Protocol C: Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and fragmentation pattern.

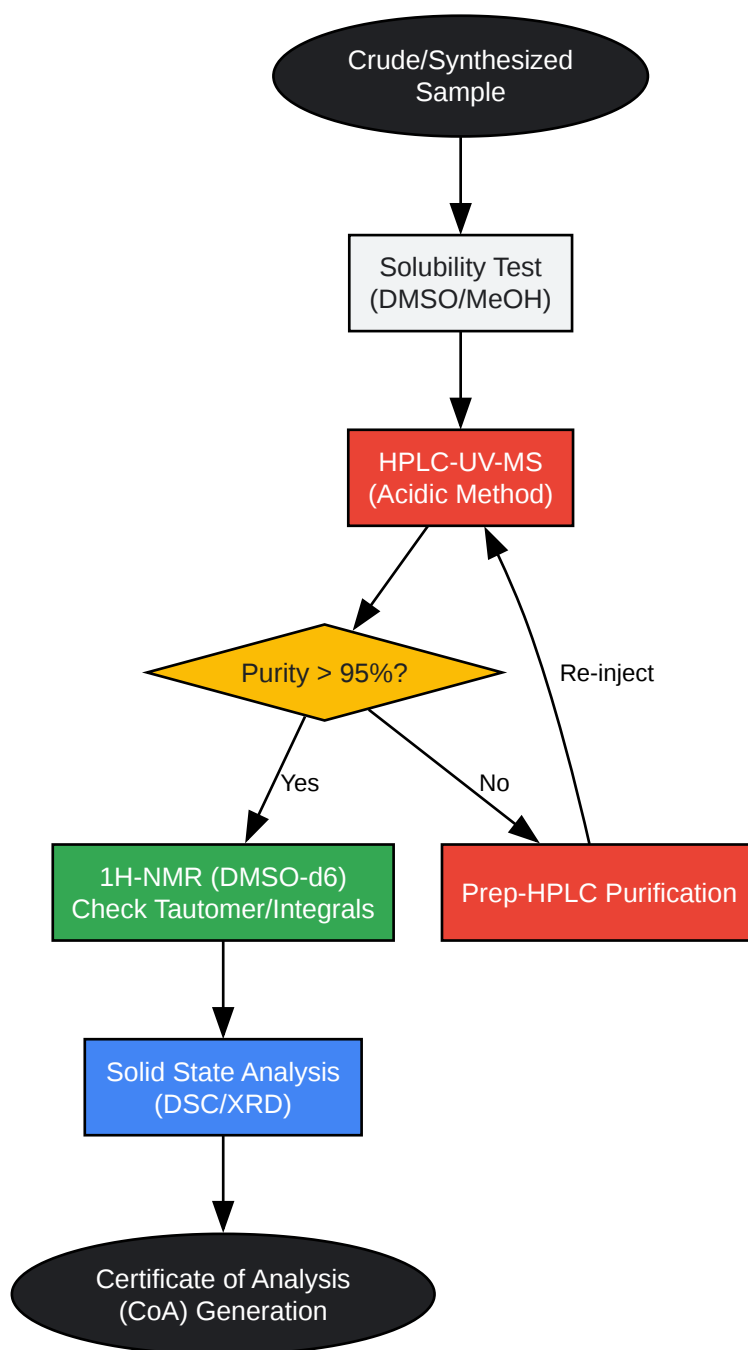
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Parent Ion: Expected

m/z.

- Fragmentation (MS/MS):
 - Loss of Methyl radical or Nitrile ejection is common.
 - Look for characteristic tropylium ion formation if phenyl ring fragmentation occurs.

Comprehensive Analytical Workflow

This diagram summarizes the decision tree for characterizing a new batch of **4-Methyl-3-phenyl-1H-pyrazole**.



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Figure 2: Step-by-step characterization workflow from synthesis to CoA.

References

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